

# Personal protective equipment for handling 1-Bromononane-d19

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## Compound of Interest

Compound Name: 1-Bromononane-d19

Cat. No.: B12399948

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## Essential Safety and Handling Guide for 1-Bromononane-d19

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-Bromononane-d19**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromononane-d19** is a combustible liquid that can cause skin and eye irritation.<sup>[1][2][3]</sup> It is harmful if swallowed and may cause respiratory tract irritation.<sup>[1][2]</sup> The compound is also very toxic to aquatic life.<sup>[3][4][5]</sup> Therefore, adherence to proper PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **1-Bromononane-d19**

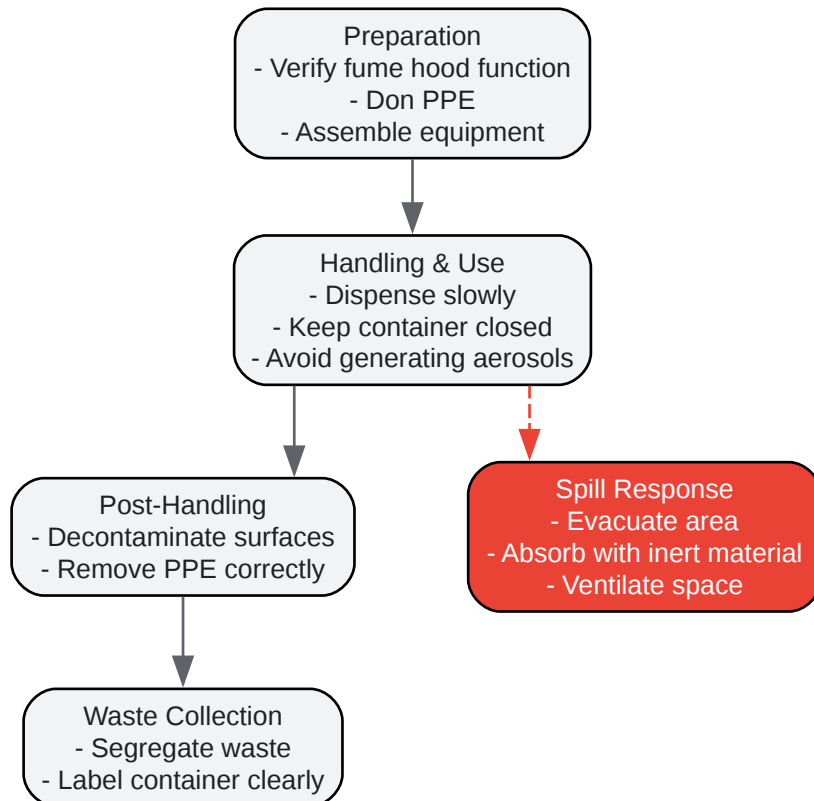
Body Part	PPE Recommendation	Rationale
Eyes/Face	Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards. [2][3] A face shield should be worn if there is a risk of splashing.[6][7][8]	To protect against eye irritation from splashes or vapors.[2]
Hands	Chemical-resistant gloves (e.g., Nitrile) inspected before use.[5][7][9]	To prevent skin contact and irritation.[2][5]
Body	A flame-retardant lab coat or impervious clothing.[5][7]	To protect against skin exposure and in case of splashes.[2]
Respiratory	Use in a well-ventilated area, preferably within a chemical fume hood.[3] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[2][7]	To prevent inhalation of vapors, which can cause respiratory tract irritation.[2]

## Step-by-Step Operational Plan for Handling

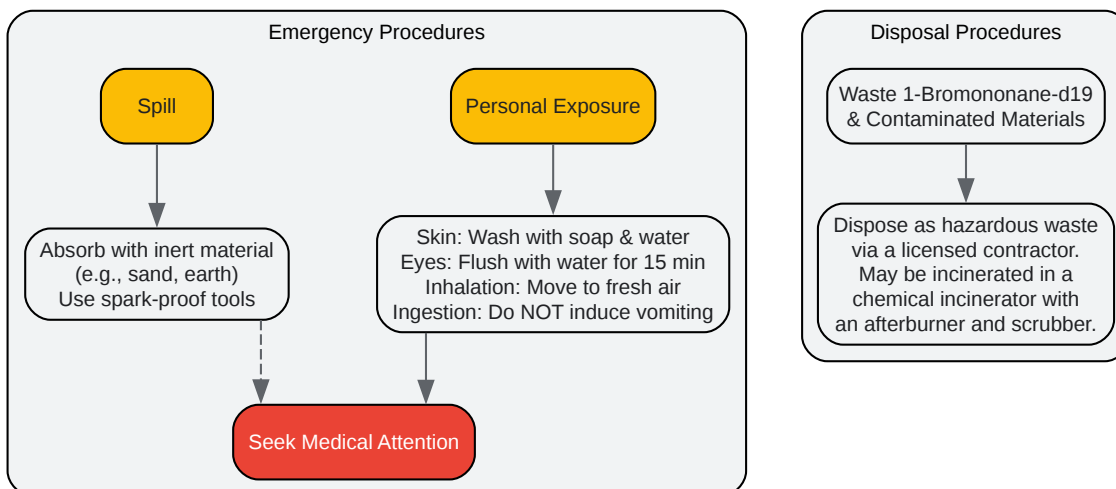
A systematic approach to handling **1-Bromononane-d19** is crucial for safety and experimental success.

Experimental Workflow Diagram

## Workflow for Handling 1-Bromononane-d19



## Emergency and Disposal Logic for 1-Bromononane-d19



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